

Proper Disposal of Ethyl 6-aminohexanoate Hydrochloride: A Safety and Operations Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 6-aminohexanoate
hydrochloride*

Cat. No.: *B1267968*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **Ethyl 6-aminohexanoate hydrochloride** (CAS No: 3633-17-8).

Chemical and Hazard Data

A clear understanding of the substance's properties and associated hazards is the first step in safe handling and disposal.

Property	Value
Molecular Formula	C8H18ClNO2
Molecular Weight	195.69 g/mol [1] [2]
GHS Hazard Statements	H315: Causes skin irritation
	H319: Causes serious eye irritation
	H335: May cause respiratory irritation
Signal Word	Warning

Disposal Protocol

The recommended procedure for the disposal of **Ethyl 6-aminohexanoate hydrochloride** is to utilize a licensed professional waste disposal service.^[3] This ensures that the material is handled and disposed of in accordance with all applicable national and local regulations.^[4] Do not attempt to dispose of this chemical down the drain or with general laboratory waste.

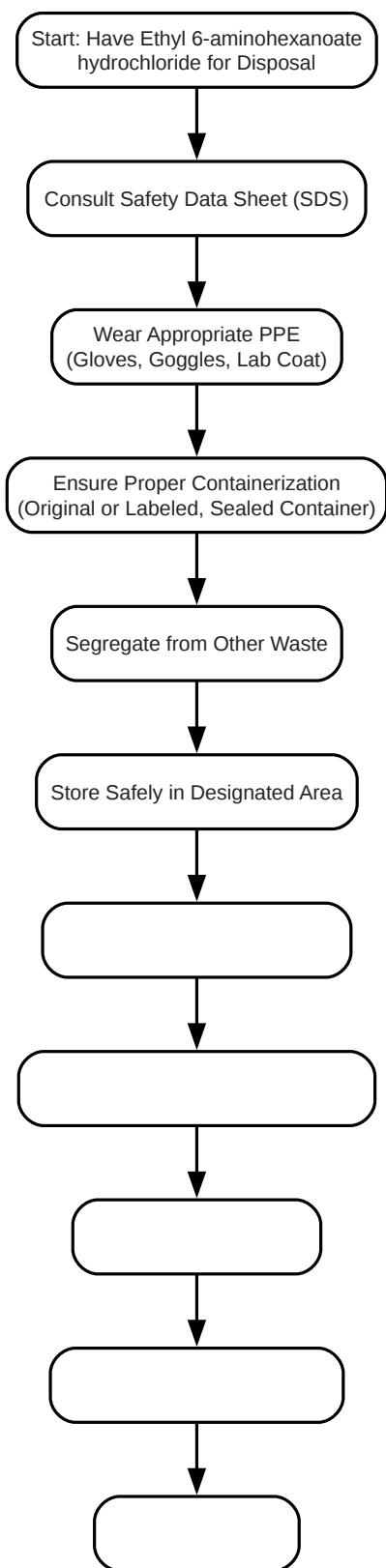
Step-by-Step Disposal Procedure:

- Consult Safety Data Sheet (SDS): Before handling the chemical, always review the most current SDS.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves, and a lab coat. If there is a risk of dust formation, use respiratory protection.
- Containerization:
 - Leave the chemical in its original container whenever possible.^[4]
 - If transferring is necessary, use a clearly labeled, suitable, and closed container.
 - Ensure the container is not leaking and is clean on the outside.
- Segregation: Do not mix **Ethyl 6-aminohexanoate hydrochloride** with other waste chemicals.^[4]
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, well-ventilated area away from incompatible materials.
 - Follow the storage temperature guidelines, which are typically 2-8°C in an inert atmosphere.^[3]
- Engage a Licensed Disposal Service:
 - Contact a certified chemical waste disposal company to arrange for pickup and proper disposal.

- Provide the disposal company with a complete and accurate description of the waste, including its chemical name and any known hazards.
- Documentation: Maintain records of the disposal, including the date, quantity of waste, and the name of the disposal company, in accordance with your institution's policies and local regulations.

Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **Ethyl 6-aminohexanoate hydrochloride**.



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References

- 1. scbt.com [scbt.com]
- 2. calpaclab.com [calpaclab.com]
- 3. angenechemical.com [angenechemical.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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